

Personal protective equipment for handling MCB-613

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Compound of Interest

Compound Name: MCB-613

Cat. No.: B161137

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Essential Safety and Handling Guide for MCB-613

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **MCB-613**. The following procedural guidance outlines personal protective equipment (PPE), operational plans for handling and disposal, and emergency protocols to ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the quantitative data available for **MCB-613** is presented below. Note the absence of occupational exposure limit values in the currently available safety data sheets.

Property	Value	Reference
Chemical Name	4-Ethyl-2,6-bis-pyridin-3-ylmethylene-cyclohexanone	[1]
Synonyms	MCB 613, MCB613	[2]
CAS Number	1162656-22-5	[2]
Molecular Formula	C20H20N2O	[2]
Molecular Weight	304.3856 g/mol	[2]
Physical State	Solid	[3]
Flammability	Product is not flammable	[3]
Explosion Hazard	Product does not present an explosion hazard	[3]

Personal Protective Equipment (PPE)

Although one Safety Data Sheet (SDS) classifies **MCB-613** as not a hazardous substance or mixture, it paradoxically recommends comprehensive protective measures.[2] Given its mechanism of action, which involves covalent modification of proteins, a cautious approach is warranted.[4][5] The following PPE is mandatory when handling **MCB-613**:

- Hand Protection: Wear protective gloves. Given that **MCB-613** is often dissolved in solvents like DMSO, select gloves that are resistant to the solvent being used.
- Eye Protection: Use safety goggles with side-shields to protect against splashes.[2]
- Skin and Body Protection: An impervious lab coat or clothing is required to prevent skin contact.[2]
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form, to avoid inhalation.[2]

Operational Plan: Handling and Storage

Handling:

- Ventilation: Always handle **MCB-613** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes, and prevent inhalation of dust or aerosols.
- Weighing: When weighing the solid compound, do so in a designated area, ensuring minimal air disturbance to prevent dust dispersal.
- Solution Preparation: For creating solutions (e.g., with DMSO), add the solvent to the pre-weighed **MCB-613** slowly to avoid splashing.

Storage:

- Store **MCB-613** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

Emergency Procedures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids apart. Seek prompt medical attention.[2]
- Skin Contact: Thoroughly rinse the affected skin area with plenty of water. Remove any contaminated clothing and shoes. A physician should be consulted.[2]
- Inhalation: Move the individual to an area with fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[2]
- Spills: In the event of a spill, evacuate personnel to a safe area. Wear full personal protective equipment, including a respirator. Clean the spill in a safe manner, ensuring adequate ventilation. Prevent the product from entering drains, water courses, or the soil.[2]

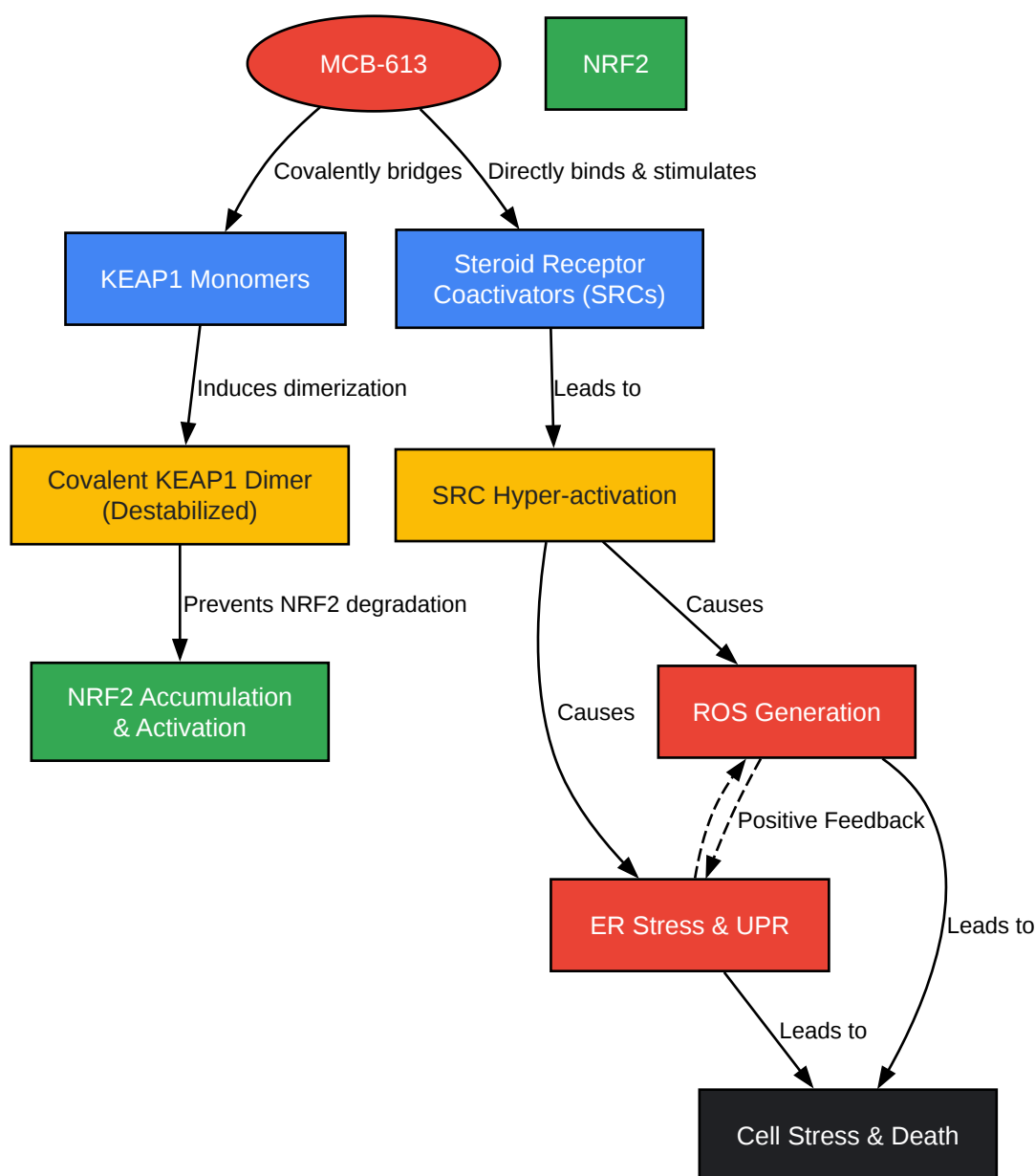
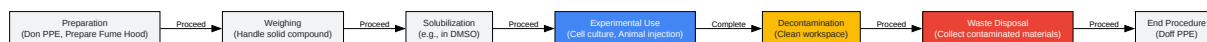
Disposal Plan

All waste materials, including unused **MCB-613**, contaminated lab supplies (e.g., pipette tips, gloves), and solutions, should be treated as chemical waste. Dispose of these materials in accordance with local, state, and federal environmental regulations. Do not dispose of them in standard laboratory trash or down the drain.

Experimental Protocols and Visualizations

Experimental Workflow for Handling MCB-613

The following diagram illustrates the standard workflow for safely handling **MCB-613** in a laboratory setting.



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